

A Comparative Analysis of TEGDN and DEGDN in Propellant Formulations

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Compound of Interest

Compound Name: Triethylene glycol dinitrate

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This guide provides an objective comparison of two key energetic plasticizers, **Triethylene Glycol Dinitrate** (TEGDN) and Diethylene Glycol Dinitrate (DEGDN), used in modern propellant formulations. By examining their performance characteristics, supported by experimental data, this document aims to inform researchers and scientists in the development of safer and more effective energetic materials.

Executive Summary

Triethylene Glycol Dinitrate (TEGDN) and Diethylene Glycol Dinitrate (DEGDN) are liquid energetic plasticizers that enhance the processing characteristics and performance of solid propellants. While both serve a similar function, they exhibit notable differences in their physical properties, energetic output, and sensitivity to external stimuli. Generally, TEGDN is recognized for its lower sensitivity to shock and impact, making it a favorable option for developing insensitive munitions (IM). DEGDN, on the other hand, can offer a slightly higher energy output in certain formulations. The selection between TEGDN and DEGDN often depends on the specific performance requirements of the propellant, with a trade-off between energy and sensitivity.

Data Presentation: A Side-by-Side Comparison

The following tables summarize the key quantitative data for TEGDN and DEGDN, as well as the performance of propellant formulations incorporating these plasticizers.

Table 1: Physical and Chemical Properties of TEGDN vs. DEGDN

Property	TEGDN (Triethylene Glycol Dinitrate)	DEGDN (Diethylene Glycol Dinitrate)
Chemical Formula	C ₆ H ₁₂ N ₂ O ₈	C ₄ H ₈ N ₂ O ₇
Molecular Weight	240.17 g/mol	196.12 g/mol
Appearance	Pale yellow, oily liquid	Colorless, oily liquid
Density	1.335 g/cm ³	1.389 g/mL
Melting Point	-19 °C	2 °C
Boiling Point	Decomposes	160-161 °C
Nitrogen Content	11.66%	14.28%

Table 2: Energetic and Explosive Properties of TEGDN vs. DEGDN

Property	TEGDN	DEGDN
Heat of Explosion	725 kcal/kg[1]	~1358 cal/g (as reported for a stabilized product)
Detonation Velocity	~2000 m/s (when heavily confined)[1]	Not readily available
Detonation Gas Volume	1202 l/kg[1]	Not readily available
Explosion Temperature	225 °C (5s)[1]	Not readily available
Lead Block Test	320 cm ³ /10g[1]	Not readily available

Table 3: Sensitivity Properties of Propellant Formulations

Property	Propellant with TEGDN	Propellant with DEGDN
Friction Sensitivity	> 360 N (No reaction)	> 360 N (No reaction)
Impact Sensitivity (Limiting Impact Energy)	11.4 - 15.6 J	12.8 - 13.9 J
Shaped Charge Jet Impact	Category 0 (No reaction)	Category 0 (No reaction)
Bullet Impact	Category 0 (No reaction)	Category 0 (No reaction)

Data for propellant formulations are based on a comparative study of single base propellants where DNT and DBP were replaced with TEGDN or DEGDN.

Table 4: Ballistic Performance of Propellant Formulations in Closed Vessel

Property	Propellant with TEGDN	Propellant with DEGDN	Reference Propellant
Relative Vivacity (%)	95.3[2]	96.8[2]	100.0[2]
Relative Pressure (%)	100.9[2]	103.7[2]	100.0[2]

This data indicates that the DEGDN formulation was nearly 4% more energetic than the reference, while the TEGDN formulation matched the energy well with a slightly lower vivacity. [2]

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below to ensure reproducibility and a clear understanding of the data presented.

Synthesis of TEGDN and DEGDN

Objective: To synthesize TEGDN and DEGDN via the nitration of their respective glycols.

TEGDN Synthesis Protocol:

- **Preparation of Nitrating Mixture:** A mixed acid solution is prepared by combining concentrated nitric acid and sulfuric acid. A typical ratio is 75% nitric acid to 25% sulfuric acid.^[3] The mixture is cooled to between 0 °C and 5 °C in an ice bath.
- **Nitration:** Triethylene glycol (TEG) is added slowly to the stirred, cooled mixed acid. The temperature must be carefully controlled and maintained below 10-15 °C to prevent runaway reactions and decomposition.
- **Separation:** Once the addition is complete, the mixture is allowed to react for a short period before being transferred to a separation funnel. The denser spent acid layer is drained off.
- **Washing and Neutralization:** The crude TEGDN is washed sequentially with cold water, a 5% sodium bicarbonate solution to neutralize residual acid, and finally with more cold water until the washings are neutral.
- **Drying:** The washed TEGDN is dried using a suitable drying agent, such as anhydrous sodium sulfate.

DEGDN Synthesis Protocol:

- **Preparation of Nitrating Mixture:** A mixed acid solution is prepared, for example, with a composition of 25% nitric acid, 67% sulfuric acid, and 8% water. This mixture is cooled to below 15 °C, ideally between 5 °C and 10 °C.
- **Nitration:** Diethylene glycol (DEG) is added gradually to the agitated, cooled mixed acid over a period of about 30 minutes, ensuring the temperature remains within the specified range.
- **Separation and Washing:** The procedure for separating the crude DEGDN from the spent acid and subsequent washing with water and a neutralizing agent is similar to that for TEGDN.

Sensitivity Testing

Impact Sensitivity (BAM Fallhammer Method):

- **Apparatus:** A BAM Fallhammer apparatus is used, which consists of a defined drop weight that can be released from various heights onto a sample.

- **Sample Preparation:** A small, measured amount of the propellant sample is placed in the apparatus.
- **Procedure:** The drop weight is released from a specific height. A series of trials are conducted at different drop heights to determine the energy at which there is a 50% probability of causing a reaction (ignition, deflagration, or detonation). This is reported as the Limiting Impact Energy in Joules (J).

Friction Sensitivity (BAM Friction Apparatus):

- **Apparatus:** A BAM friction tester is used, which consists of a fixed porcelain pin and a movable porcelain plate.
- **Sample Preparation:** A small amount of the propellant is placed on the porcelain plate.
- **Procedure:** The loading arm applies a specific force to the pin against the sample. The porcelain plate is then moved back and forth once. The test is repeated with increasing loads until a reaction (spark, flame, or explosion) is observed. The result is reported as the minimum load in Newtons (N) that causes a reaction. For the compared propellants, no reaction was observed up to the maximum load of 360 N.

Performance Testing

Closed Vessel Test:

- **Apparatus:** A closed vessel of known volume, equipped with a pressure transducer and an ignition system.
- **Sample Preparation:** A precisely weighed amount of the propellant grain is placed inside the vessel.
- **Procedure:** The propellant is ignited, and the pressure inside the vessel is recorded as a function of time.
- **Data Analysis:** From the pressure-time curve, key ballistic parameters are determined, including the maximum pressure, the rate of pressure rise (dP/dt), and the vivacity (a measure of the propellant's burning rate). The relative vivacity and pressure are calculated

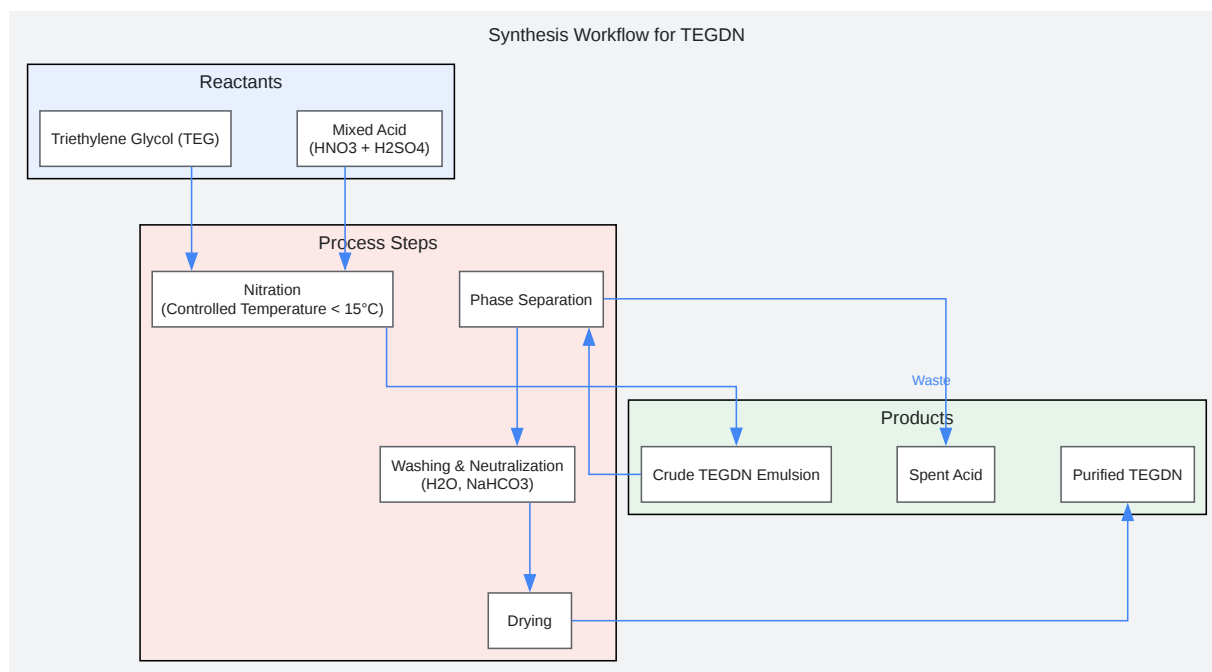
by comparing the results to a standard reference propellant tested under the same conditions.[2]

Shaped Charge Jet Impact Test:

- **Apparatus:** A standardized shaped charge is used to generate a high-velocity jet of molten metal. The propellant sample is placed at a specified standoff distance from the shaped charge.
- **Procedure:** The shaped charge is detonated, and the resulting jet impacts the propellant sample.
- **Observation and Classification:** The reaction of the propellant is observed and classified according to a standardized scale. For the TEGDN and DEGDN propellants tested, a "Category 0" reaction indicates no reaction to the stimulus.

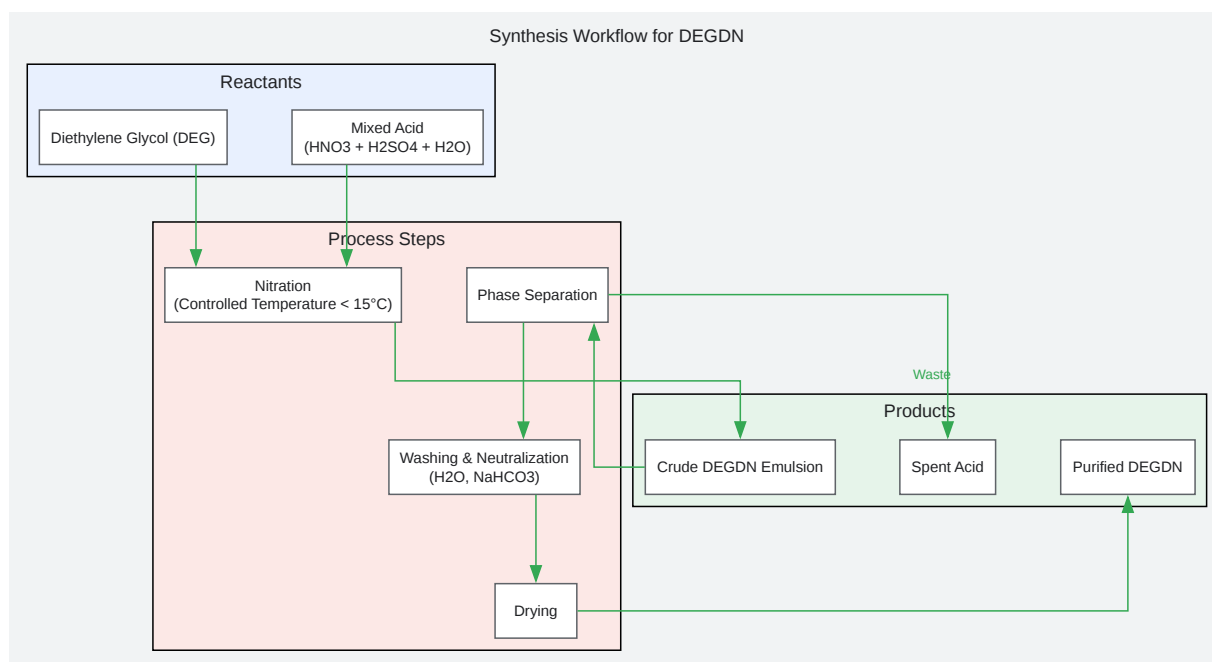
Mandatory Visualization

The following diagrams illustrate the synthesis workflows for TEGDN and DEGDN.



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Caption: A flowchart illustrating the key stages in the synthesis of **Triethylene Glycol Dinitrate (TEGDN)**.



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Caption: A flowchart outlining the primary steps involved in the synthesis of Diethylene Glycol Dinitrate (DEGDN).

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